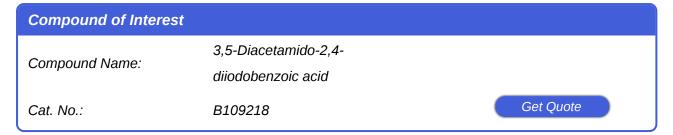


# solubility of 3,5-Diacetamido-2,4-diiodobenzoic acid in organic solvents

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An In-Depth Technical Guide on the Solubility of 3,5-Diacetamido-2,4,6-triiodobenzoic Acid in Organic Solvents

Disclaimer: This technical guide addresses the solubility of 3,5-Diacetamido-2,4,6-triiodobenzoic acid (Diatrizoic Acid), a closely related and more extensively studied compound, due to the limited availability of specific experimental data for **3,5-Diacetamido-2,4-diiodobenzoic acid** in the public domain. The structural difference, the presence of an additional iodine atom, will influence the physicochemical properties, including solubility. The information presented for Diatrizoic Acid should be considered as a surrogate and for informational purposes only.

## Introduction

3,5-Diacetamido-2,4,6-triiodobenzoic acid, commonly known as Diatrizoic Acid, is a high-osmolality, iodinated contrast agent used in medical imaging. Its solubility in various solvents is a critical parameter for its formulation, administration, and pharmacokinetic studies. This guide provides a summary of the available solubility data for Diatrizoic Acid in organic solvents and outlines a general experimental protocol for solubility determination.

# **Solubility Data**

The solubility of Diatrizoic Acid in different organic solvents is summarized in the table below. The data is compiled from various sources and presented with relevant conditions where



### available.

Solvent	Solubility	Conditions	Source(s)
Dimethyl Sulfoxide (DMSO)	≥87.3 mg/mL	Not specified	
Dimethyl Sulfoxide (DMSO)	≥ 40 mg/mL	Not specified	_
Ethanol (EtOH)	≥3.85 mg/mL	With ultrasonic and warming	
Ethanol (96%)	Very slightly soluble	Not specified	
Methanol	Soluble	Not specified	
Dimethylformamide (DMF)	Soluble	Not specified	
Water	Insoluble / Very slightly soluble	Not specified	
Ether	Insoluble	Not specified	
1 M Ammonium Hydroxide	100 mg/mL	Not specified	_
Alkali Hydroxide Solutions	Soluble	Not specified	_

# General Experimental Protocol for Solubility Determination

The following is a general experimental protocol for determining the equilibrium solubility of a solid compound, such as Diatrizoic Acid, in an organic solvent using the shake-flask method.

## 3.1. Materials and Equipment

• Compound: 3,5-Diacetamido-2,4,6-triiodobenzoic acid (Diatrizoic Acid)



- · Solvents: High-purity organic solvents of interest
- Equipment:
  - Analytical balance
  - Vials with screw caps
  - Constant temperature shaker or incubator
  - Centrifuge
  - Syringe filters (e.g., 0.22 μm PTFE)
  - High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a calibrated UV-Vis spectrophotometer
  - Volumetric flasks and pipettes

#### 3.2. Procedure

- · Preparation of Saturated Solutions:
  - Add an excess amount of the solid compound to a series of vials.
  - Add a known volume of the desired organic solvent to each vial.
  - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a constant temperature shaker or incubator set to the desired temperature.
  - Agitate the samples for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. The time required for equilibration should be determined experimentally.
- Sample Preparation for Analysis:



- After equilibration, allow the vials to stand undisturbed at the set temperature for a sufficient time to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant using a pipette.
- Filter the supernatant through a syringe filter to remove any undissolved solid particles.
- Dilute the filtered solution with a known volume of a suitable solvent to bring the concentration within the linear range of the analytical method.

### Quantification:

- Analyze the diluted samples using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- Prepare a calibration curve using standard solutions of the compound of known concentrations.
- Determine the concentration of the compound in the diluted samples by interpolating from the calibration curve.
- Calculation of Solubility:
  - Calculate the solubility of the compound in the organic solvent using the following formula:
    Solubility (mg/mL) = (Concentration of diluted sample (mg/mL)) x (Dilution factor)

## **Visualization of Experimental Workflow**

The following diagram illustrates the general workflow for determining the solubility of a solid in an organic solvent.



# Workflow for Solubility Determination Add excess solid to solvent Equilibrate at constant temperature (e.g., 24-72h with agitation) Allow excess solid to settle Withdraw and filter supernatant Dilute sample to a known volume Quantify concentration (e.g., HPLC, UV-Vis) Calculate solubility

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Caption: A flowchart of the experimental workflow for determining the solubility of a solid compound.

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